

Introduction: The Significance of Substituted Benzophenones

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Compound of Interest

Compound Name: *3'-Fluoro-2-iodo-4'-methylbenzophenone*

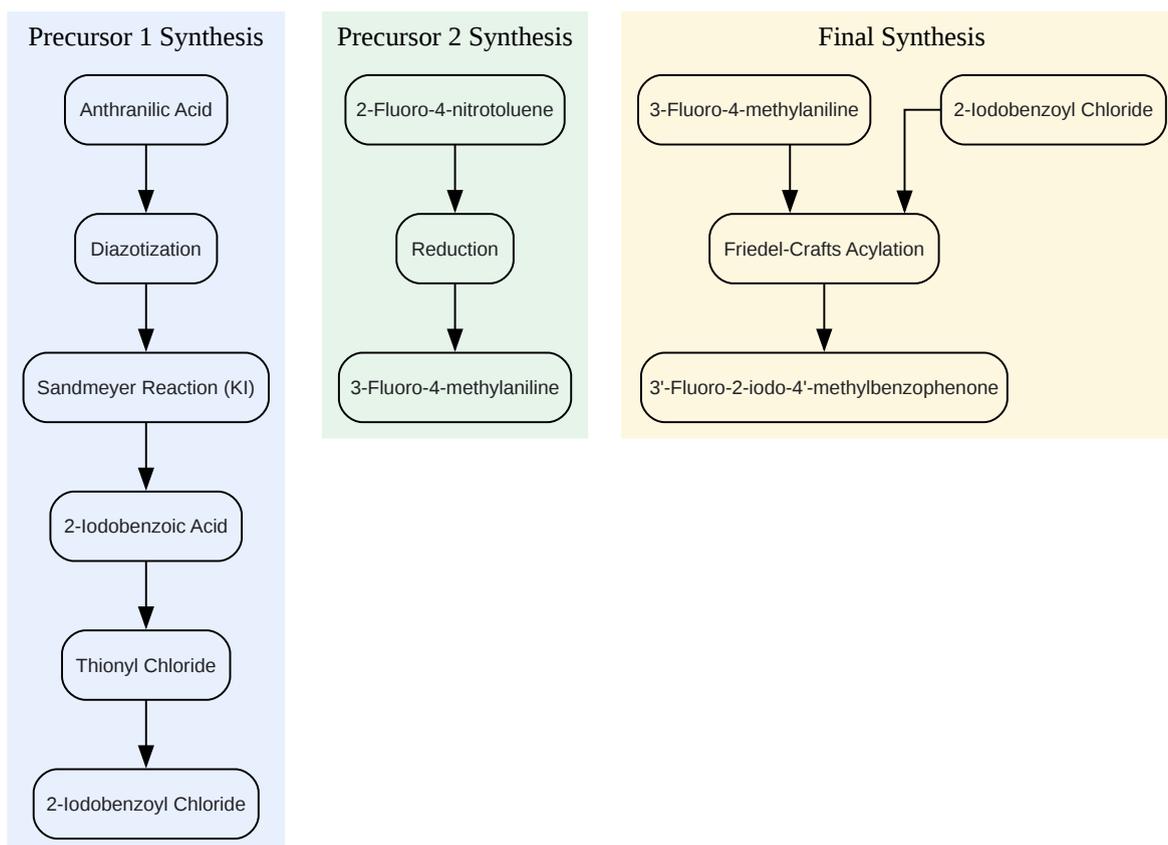
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Benzophenones are a class of organic compounds with a diaryl ketone core structure that are of significant interest in medicinal chemistry and materials science.^[1] Their utility as photoinitiators in UV-curable coatings is well-established.^[1] The introduction of halogen substituents, such as fluorine and iodine, can modulate the electronic and steric properties of the molecule, potentially leading to novel pharmacological activities or material properties. **3'-Fluoro-2-iodo-4'-methylbenzophenone** is a novel compound with potential applications stemming from its unique substitution pattern. This guide outlines a robust and logical synthetic pathway to access this molecule.

Proposed Synthetic Strategy: A Multi-step Approach

The synthesis of **3'-Fluoro-2-iodo-4'-methylbenzophenone** is proposed to be achieved through a multi-step process culminating in a Friedel-Crafts acylation reaction. The overall strategy is depicted in the workflow diagram below.



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Sources

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]

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